

Protocol for WRW4 in Calcium Mobilization Studies

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Compound of Interest

Compound Name: WRW4

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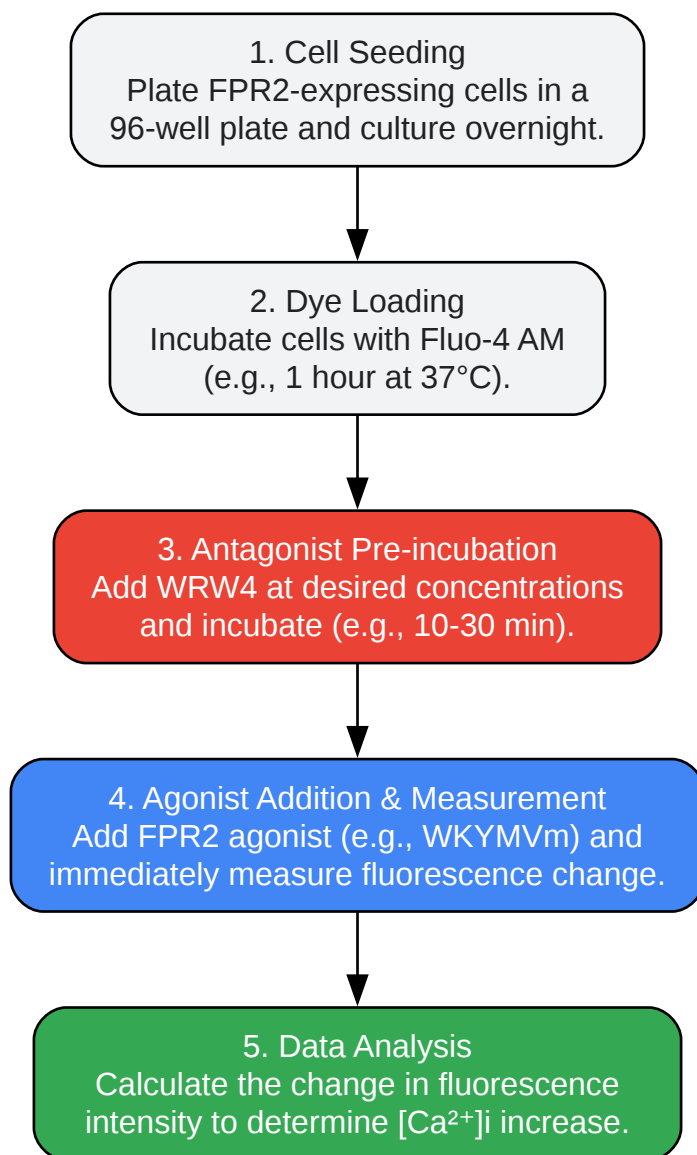
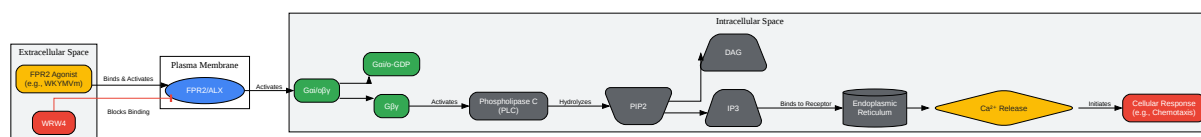
Introduction

WRW4 is a synthetic hexapeptide (Trp-Arg-Trp-Trp-Trp-Trp-NH₂) that acts as a potent and selective antagonist for the Formyl Peptide Receptor 2 (FPR2), also known as Formyl Peptide Receptor-Like 1 (FPRL1) or the lipoxin A4 receptor (ALX).[1][2][3] FPR2 is a G protein-coupled receptor (GPCR) implicated in a variety of physiological and pathological processes, including inflammation, immune response, and neurodegenerative diseases.[4] Agonist binding to FPR2 initiates a signaling cascade that leads to an increase in intracellular calcium ([Ca²⁺]_i), a key event in many cellular responses such as chemotaxis and superoxide generation.[2][3] **WRW4** exerts its antagonistic effect by inhibiting the binding of FPR2 agonists, thereby blocking these downstream signaling events.[1][2] This document provides detailed protocols for utilizing **WRW4** in calcium mobilization studies to investigate FPR2 signaling.

Mechanism of Action: FPR2 Signaling Pathway

FPR2 is coupled to the G α i/o family of G proteins. Upon agonist binding, the G protein is activated, leading to the dissociation of the G α and G β γ subunits. The G β γ subunit then activates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate

(PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium into the cytoplasm and increasing the intracellular calcium concentration. **WRW4** blocks the initial step of this cascade by preventing agonist binding to FPR2.



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